

Gravitol: Proper Disposal Procedures

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Compound of Interest

Compound Name: **Gravitol**

Cat. No.: **B11962790**

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This document provides essential safety and logistical information for the proper disposal of **Gravitol**. Adherence to these procedures is critical to ensure personnel safety, environmental protection, and regulatory compliance. The following step-by-step guidance is intended for researchers, scientists, and drug development professionals familiar with laboratory safety protocols.

Immediate Safety Precautions

Before handling **Gravitol** for disposal, ensure you are in a well-ventilated area, preferably within a certified chemical fume hood. Always wear appropriate Personal Protective Equipment (PPE), including:

- Eye Protection: Chemical splash goggles.
- Hand Protection: Nitrile or other chemically resistant gloves.
- Body Protection: A flame-retardant laboratory coat.

In case of a spill, immediately alert personnel in the vicinity, evacuate the area if necessary, and follow your institution's established spill response protocol.

Waste Identification and Segregation

Proper waste segregation is the first and most critical step in the disposal process. **Gravitol** is classified as a hazardous waste due to its flammability and toxicity.

- Do not mix **Gravitol** waste with other waste streams. This includes solid waste, non-hazardous liquid waste, or other incompatible chemical waste.
- Aqueous vs. Non-Aqueous: If **Gravitol** is in a solution, it must be segregated based on the solvent. **Gravitol** in aqueous solutions should be collected separately from **Gravitol** in organic solvents.
- Debris and Contaminated Materials: Any materials contaminated with **Gravitol**, such as pipette tips, gloves, or absorbent pads, must be disposed of as solid hazardous waste. These items should be double-bagged and placed in a designated solid waste container.

Gravitol Waste Collection and Storage

Follow these steps for the collection and temporary storage of **Gravitol** waste pending disposal:

- Select an Appropriate Waste Container: Use a clearly labeled, leak-proof container made of a material compatible with **Gravitol**. High-density polyethylene (HDPE) or glass containers are generally suitable. The container must have a secure, tight-fitting lid.
- Properly Label the Waste Container: The label must be securely affixed to the container and include the following information:
 - The words "Hazardous Waste"
 - The full chemical name: "**Gravitol**"
 - The specific hazards (e.g., "Flammable," "Toxic")
 - The accumulation start date (the date the first drop of waste was added)
 - The name of the principal investigator or laboratory supervisor.
- Keep the Container Closed: The waste container must remain closed at all times, except when actively adding waste. This minimizes the release of flammable and toxic vapors.
- Store in a Designated Area: Store the waste container in a designated satellite accumulation area (SAA) within the laboratory. The SAA should be in a secondary containment bin to

capture any potential leaks. The storage location must be away from ignition sources and incompatible chemicals.

Disposal Procedures

Under no circumstances should **Gravitol** be disposed of down the drain or in regular trash. The only approved disposal method is through your institution's Environmental Health and Safety (EHS) department.

- Request a Waste Pickup: Once the waste container is full, or if it has been in accumulation for the maximum allowable time (typically 90 days, but consult your institutional policy), submit a hazardous waste pickup request to your EHS department.
- Prepare for Pickup: Ensure the waste container is clean on the outside, the label is legible, and the lid is securely fastened.
- Documentation: Complete any required waste disposal forms or manifests as provided by your EHS department. This documentation is crucial for regulatory compliance and tracking the waste from "cradle to grave."

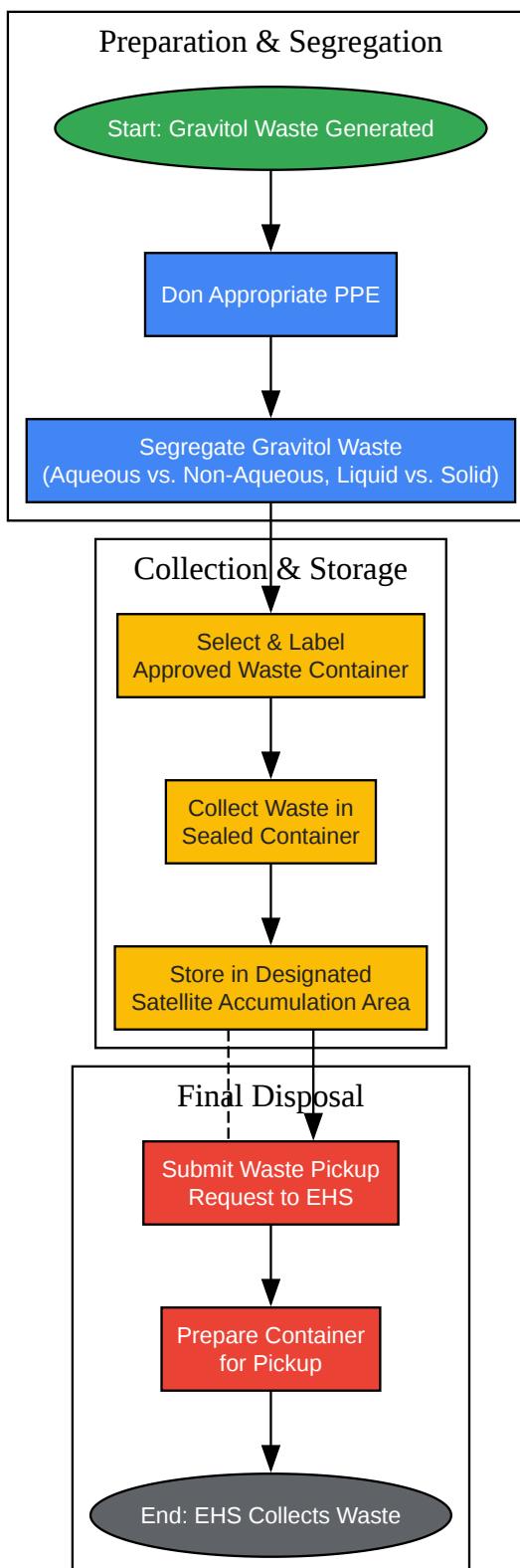
Quantitative Data for **Gravitol** Disposal

The following table summarizes key quantitative data relevant to the safe handling and disposal of **Gravitol**.

Property	Value	Significance for Disposal
Flash Point	11 °C (52 °F)	Highly flammable. Requires storage away from all ignition sources.
Boiling Point	64.7 °C (148.5 °F)	High volatility. Waste containers must be kept sealed to prevent vapor release.
Acute Toxicity (Oral)	LD50 (rat): 5628 mg/kg	Toxic if ingested. Emphasizes the need for proper labeling and secure storage.
Vapor Density	1.11 (Air = 1)	Vapors are heavier than air and can accumulate in low-lying areas, posing a fire risk.
pH	Not Applicable (neutral)	Does not present a corrosive hazard.
Specific Gravity	0.792 g/cm³	Lighter than water.

Gravitol Disposal Workflow

The following diagram illustrates the decision-making process and workflow for the proper disposal of **Gravitol**.

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Caption: **Gravitol** Disposal Workflow Diagram.

This guide provides a comprehensive overview of the proper disposal procedures for **Gravitol**. For further questions or in case of an emergency, please contact your institution's Environmental Health and Safety department immediately.

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